

PNU-142300: A Core Metabolite of Linezolid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PNU 142300

Cat. No.: B610150

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Linezolid is an oxazolidinone antibiotic effective against a range of Gram-positive bacteria, including resistant strains like methicillin-resistant *Staphylococcus aureus* (MRSA) and vancomycin-resistant enterococci (VRE).[1] Its clinical utility is well-established; however, a comprehensive understanding of its metabolic fate is crucial for optimizing therapeutic strategies and mitigating potential adverse effects. A key aspect of Linezolid's metabolism is its transformation into two primary, inactive metabolites: PNU-142300 and PNU-142586.[2][3] This guide focuses on PNU-142300, providing a detailed overview of its formation, pharmacokinetic profile, and analytical quantification for professionals in drug development and research.

Formation and Chemical Profile of PNU-142300

PNU-142300, chemically known as (S)-2-[2-[[4-[5-(acetamidomethyl)-2-oxooxazolidin-3-yl]-2-fluorophenyl]amino]ethoxy]acetic acid, is a product of the oxidative metabolism of Linezolid.[4][5] The formation of PNU-142300 occurs via the oxidation of the morpholine ring of the parent Linezolid molecule.[2][6] In vitro studies suggest this process is a chemical oxidation rather than a purely enzymatic one. This aminoethoxyacetic acid metabolite is considered inactive.[3][7]

Chemical Structure:

- Molecular Formula: $C_{16}H_{20}FN_3O_6$ [5]

- Molecular Weight: 369.3 g/mol [5]

Pharmacokinetics of PNU-142300

The pharmacokinetic profile of PNU-142300 is significantly influenced by renal function. In patients with impaired renal function, the accumulation of Linezolid's metabolites, including PNU-142300, is a notable concern and has been linked to adverse effects such as thrombocytopenia.[2][8][9]

Table 1: Population Pharmacokinetic Parameters of Linezolid and its Metabolites

Parameter	Linezolid	PNU-142300	PNU-142586
Population Mean Clearance (CL)	3.86 L/h	7.27 L/h	13.54 L/h
Volume of Distribution (Vd)	47.1 L	47.1 L	47.1 L
Data assumes the volume of distribution is the same for Linezolid and its metabolites.[10][11]			

Table 2: Impact of Renal Function on Trough Concentrations (Cmin) and Area Under the Curve (AUC)

Renal Function (Creatinine Clearance)	Analyte	Cmin (µg/mL)	AUC (mg·h/L)
Normal (90 mL/min)	Linezolid	6.2	233.2
	PNU-142300	0.3	9.3
	PNU-142586	0.7	25.7
Severe Dysfunction (15 mL/min)	Linezolid	17.3	488.7
	PNU-142300	2.2	50.8
	PNU-142586	4.5	107.1
Data from a population pharmacokinetic model. [11]			

Table 3: Metabolite-to-Parent Ratios based on Renal Function

Renal Function (Creatinine Clearance)	Ratio	Cmin Ratio	AUC Ratio
Normal (90 mL/min)	PNU-142300 / Linezolid	0.047	0.039
PNU-142586 / Linezolid	0.127	0.113	
Severe Dysfunction (15 mL/min)	PNU-142300 / Linezolid	0.133	0.106
PNU-142586 / Linezolid	0.268	0.222	

These ratios indicate a higher rate of metabolite accumulation in patients with renal dysfunction.[\[11\]](#)

Experimental Protocols for Quantification of PNU-142300

Accurate quantification of PNU-142300 in biological matrices is essential for pharmacokinetic studies and therapeutic drug monitoring. Ultra-performance liquid chromatography (UPLC) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) are the predominant analytical techniques employed.[\[12\]](#)[\[13\]](#)

Protocol 1: UPLC Method for Quantification in Human Plasma

This method allows for the simultaneous quantification of Linezolid, PNU-142300, and PNU-142586.[\[1\]](#)[\[12\]](#)

1. Sample Pretreatment:

- To 100 µL of a plasma sample, add 5 µL of an internal standard (e.g., p-toluic acid).[1]
- Precipitate proteins by adding 200 µL of acetonitrile.[1]
- Vortex the mixture and then centrifuge at 15,000 rpm for 10 minutes at 4°C.[1]
- The resulting protein-free supernatant is used for analysis.[12]

2. Chromatographic Conditions:

- Column: ACQUITY UPLC HSS T3 column.[12]
- Detection: UV at 254 nm.[12]
- Separation: Reverse-phase chromatography.[12]

3. Validation Parameters:

- Lower Limit of Quantification (LLOQ): 0.20 µg/mL for PNU-142300.[8]
- Intra-assay Accuracy: 93.59–106.86%.[8]
- Inter-assay Accuracy: 89.49–109.51%.[8]
- Intra-assay Precision (RSD%): <2.0%.[8]
- Inter-assay Precision (RSD%): <4.0%.[8]
- Extraction Recovery: 91.4 to 131.1%.[8]

Protocol 2: UPLC-MS/MS Method for Quantification in Human Serum

This robust and sensitive method is suitable for high-throughput analysis.[13][14]

1. Sample Preparation:

- To 20 µL of human serum, add 100 µL of acetonitrile containing a suitable internal standard (e.g., tedizolid).[14]
- Vortex for 1 minute to precipitate proteins.[14]
- Centrifuge at 14,000 rpm for 10 minutes.[14]
- Transfer the clear supernatant to an autosampler vial.[14]
- Inject a 0.2 µL aliquot into the LC-MS/MS system.[14]

2. LC-MS/MS Conditions:

- Chromatography: C18 reversed-phase column.[14]
- Ionization: Positive electrospray ionization (ESI).[14]

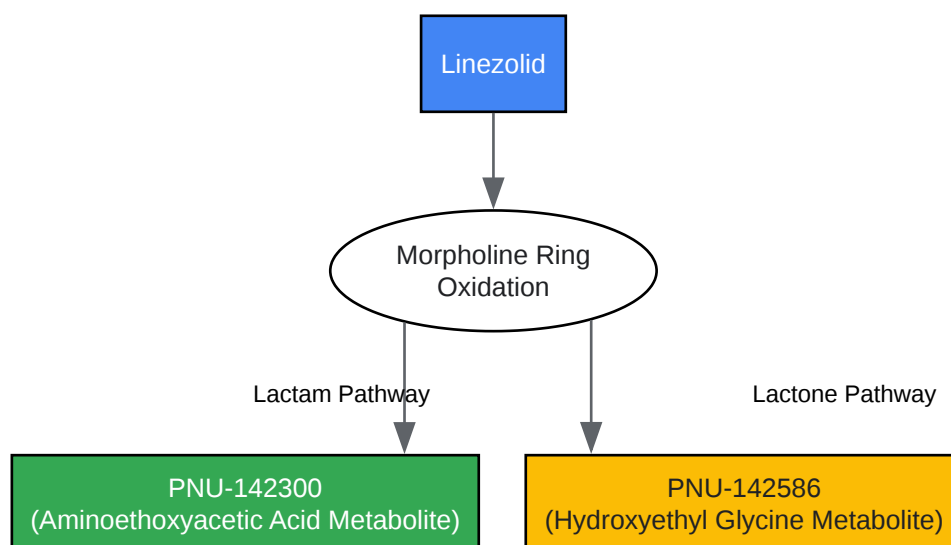
- Detection: Multiple Reaction Monitoring (MRM) on a triple quadrupole mass spectrometer. [\[13\]](#)[\[14\]](#)
- Ion Transitions: For PNU-142300, the transition is m/z 369.96 $\rightarrow$ 327.98.[\[13\]](#)

3. Method Performance:

- Linearity: 0.05–100 $\mu\text{g/ml}$ for PNU-142300.[\[15\]](#)[\[16\]](#)
- Precision (Intra- and Inter-day): Below 14.2%.[\[15\]](#)[\[16\]](#)
- Accuracy: -9.7 to 12.8%.[\[15\]](#)[\[16\]](#)
- Analysis Time: Approximately 3.0 minutes.[\[13\]](#)

Visualizations

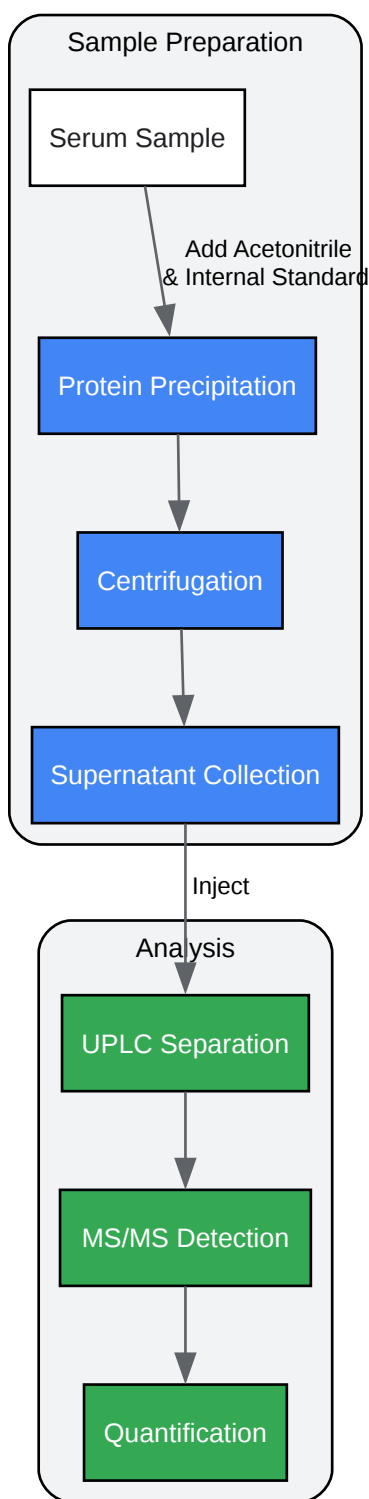
Metabolic Pathway of Linezolid



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Caption: Metabolic conversion of Linezolid to its primary metabolites, PNU-142300 and PNU-142586.

Experimental Workflow for UPLC-MS/MS Analysis



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Caption: Workflow for the quantification of PNU-142300 in serum using UPLC-MS/MS.

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- To cite this document: BenchChem. [PNU-142300: A Core Metabolite of Linezolid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610150#pnu-142300-as-a-metabolite-of-linezolid]

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